

Venlafaxine N-oxide-d6 certificate of analysis

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Compound of Interest

Compound Name: Venlafaxine N-oxide-d6

Cat. No.: B15144364

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Technical Guide: Venlafaxine N-oxide-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Venlafaxine N-oxide-d6**, a deuterated analog of a venlafaxine metabolite. This document summarizes typical analytical data found in a Certificate of Analysis, details relevant experimental protocols for its quantification and characterization, and visualizes key metabolic and signaling pathways associated with the parent compound, venlafaxine.

Certificate of Analysis Data

While a specific Certificate of Analysis for **Venlafaxine N-oxide-d6** is not publicly available, the following tables represent the typical quantitative data provided by manufacturers for related deuterated standards, such as (±)-Venlafaxine-d6 HCl.^[1] This information is crucial for ensuring the quality and reliability of experimental results.

Table 1: Identification and General Properties

Parameter	Specification
Product Name	Venlafaxine N-oxide-d6
CAS Number	1189980-40-2[2]
Molecular Formula	C ₁₇ H ₂₁ D ₆ NO ₃
Molecular Weight	299.44
Appearance	White to Off-White Solid
Solubility	Chloroform (Slightly)
Storage Conditions	-20°C, Inert atmosphere

Table 2: Purity and Isotopic Enrichment

Analytical Test	Specification	Typical Result
Purity (by HPLC)	>95%	98.15% (at 202 nm)[1]
Isotopic Purity	>95%	99.9%[1]
Isotopic Distribution	Normalized Intensity	d0=0.00%, d1=0.00%, d2=0.00%, d3=0.00%, d4=0.04%, d5=0.58%, d6=99.38%[1]

Table 3: Identity Confirmation

Analytical Test	Specification	Result
¹ H NMR	Conforms to Structure	Conforms[1]
Mass Spectrometry (MS)	Conforms to Structure	Conforms[1]

Experimental Protocols

Detailed methodologies are essential for the accurate use and analysis of **Venlafaxine N-oxide-d6**, which is often employed as an internal standard in pharmacokinetic and metabolic

studies.

Quantification by Ultra-Performance Liquid Chromatography-Tandem Mass Spectrometry (UPLC-MS/MS)

This method is commonly used for the simultaneous determination of venlafaxine and its metabolites in biological matrices like rat plasma.[\[3\]](#)

- Sample Preparation (Solid Phase Extraction):
 - Condition a solid-phase extraction (SPE) cartridge.
 - Load the plasma sample, to which Venlafaxine-d6 (as an internal standard) has been added.
 - Wash the cartridge to remove interferences.
 - Elute the analytes of interest.
 - Evaporate the eluate to dryness and reconstitute in the mobile phase for injection.
- Chromatographic Conditions:
 - Column: ACQUITY UPLC® BEH Shield RP18 (1.7 μ m, 100 mm \times 2.1 mm)[\[3\]](#)
 - Mobile Phase: Isocratic elution with water (containing 2 mM ammonium acetate) and acetonitrile (20:80, v/v)[\[3\]](#)
 - Flow Rate: 0.3 mL/min[\[3\]](#)
 - Column Temperature: 35 °C
 - Injection Volume: 7 μ L
- Mass Spectrometry Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), Positive Ion Mode[\[3\]](#)

- Detection Mode: Multiple Reaction Monitoring (MRM)[3]
- Precursor to Product Ion Transitions:
 - Venlafaxine: m/z 278.3 \rightarrow 121.08[3]
 - O-desmethylvenlafaxine (ODV): m/z 264.2 \rightarrow 107.1[3]
 - Venlafaxine-d6 (Internal Standard): m/z 284.4 \rightarrow 121.0[3]

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

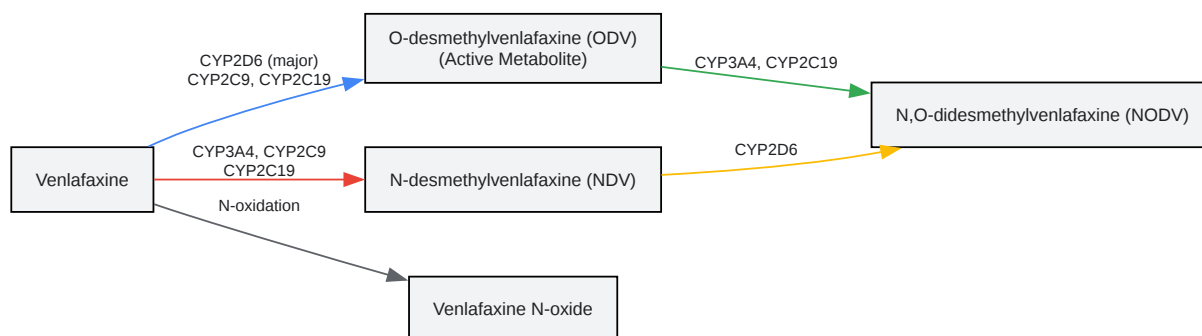
NMR spectroscopy is used to confirm the chemical structure of **Venlafaxine N-oxide-d6**.

- Instrumentation: Bruker 400-MHz Fourier Transform (FT)-NMR spectrometer or similar.[4]
- Sample Preparation: Dissolve the compound in a suitable deuterated solvent, such as DMSO-d6.[4]
- Internal Standard: Tetramethylsilane (TMS) is used as an internal standard, with its chemical shift referenced to δ 0.00 ppm.[4]
- Data Acquisition: Record the ^1H NMR spectrum. The resulting spectrum is then analyzed to ensure it is consistent with the expected structure of **Venlafaxine N-oxide-d6**.

Signaling and Metabolic Pathways

Venlafaxine Metabolism

Venlafaxine undergoes extensive metabolism in the liver, primarily mediated by the cytochrome P450 (CYP) enzyme system. The major metabolic pathway is O-demethylation to form the active metabolite O-desmethylvenlafaxine (ODV), predominantly catalyzed by CYP2D6.[5][6][7] Minor pathways include N-demethylation by CYP3A4 and CYP2C19.[7]

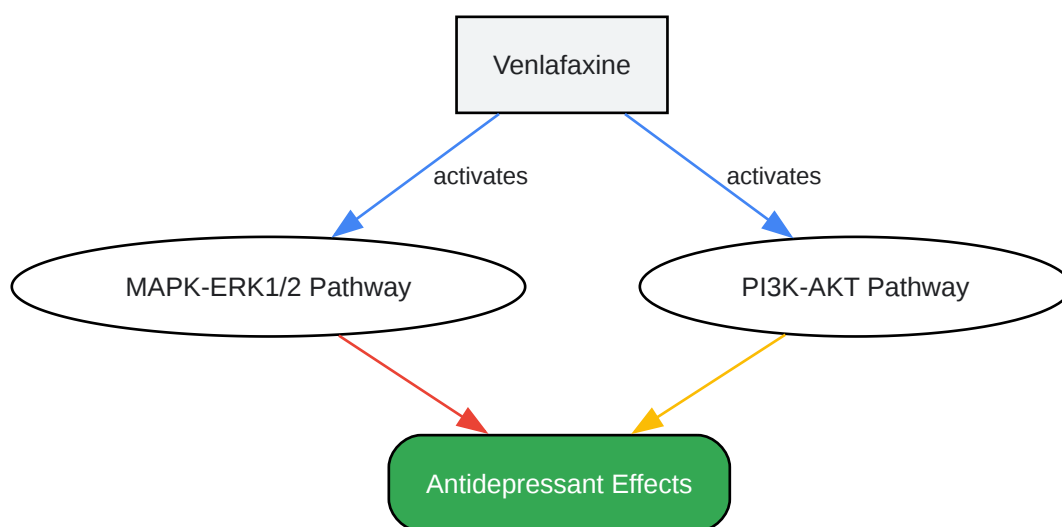


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Caption: Metabolic pathways of venlafaxine.

Potential Antidepressant Signaling Pathways

Research suggests that the antidepressant effects of venlafaxine may be mediated through the activation of specific intracellular signaling pathways in the hippocampus, a brain region critical for mood regulation.[8]



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Caption: Potential signaling pathways activated by venlafaxine.

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- To cite this document: BenchChem. [Venlafaxine N-oxide-d6 certificate of analysis]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15144364#venlafaxine-n-oxide-d6-certificate-of-analysis]

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